

comparative analysis of metal hydrides for hydrogen storage

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Compound of Interest

Compound Name: Aluminum hydride

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A Comparative Analysis of Metal Hydrides for Hydrogen Storage

This guide provides a comprehensive comparison of three prominent metal hydrides for hydrogen storage: LaNi_5 , TiFe , and sodium alanate (NaAlH_4). The analysis focuses on their performance metrics, supported by experimental data, to assist researchers, scientists, and drug development professionals in evaluating these materials for hydrogen storage applications.

Performance Comparison

The selection of a suitable metal hydride for hydrogen storage depends on a variety of factors, including its hydrogen carrying capacity, the conditions required for hydrogen uptake and release, and its long-term stability. The following table summarizes the key performance indicators for LaNi_5 , TiFe , and catalyzed sodium alanate.

Property	LaNi ₅	TiFe	Catalyzed Sodium Alanate (NaAlH ₄)
Gravimetric Capacity	~1.4 wt% [1] [2]	~1.87 wt% (theoretical) [3] , ~1.7-1.8 wt% (experimental) [4]	Up to 5.6 wt% (theoretical), ~5 wt% (practical with catalyst) [5]
Volumetric Capacity	~115 kg H ₂ /m ³ [1] [6]	~105 kg H ₂ /m ³ [3]	~54 kg/m ³ (for Ti-doped NaAlH ₄) [7]
Absorption Conditions	Room temperature, 0.3 MPa [1]	Room temperature, ~1.5 bar (first plateau) [3]	100°C, 100 atm H ₂ [5]
Desorption Conditions	Room temperature, 0.2 MPa [1]	Room temperature, pressure below absorption [3]	80°C - 140°C [5]
Enthalpy of Formation	-29 to -32.6 kJ/mol H ₂ [7]	-28.1 kJ/mol H ₂ (β → α), -33.7 kJ/mol H ₂ (γ → β) [3]	Varies with catalyst, ~-37 kJ/mol H ₂ (for Ti-doped)
Entropy of Formation	~-70.7 to -74.9 J/K·mol H ₂ [8]	-106 J/K·mol H ₂ (β → α), -132 J/K·mol H ₂ (γ → β) [3]	Varies with catalyst
Kinetics	Fast at room temperature	Activation required, then fast kinetics [9]	Sluggish without catalyst, significantly improved with catalysts (e.g., Ti-based) [5]
Cycling Stability	Good, with some capacity loss over many cycles	Good, but can be affected by impurities [3]	Stable with catalyst, minimal capacity loss over 50 cycles reported [5]

Experimental Protocols

The characterization of metal hydrides for hydrogen storage involves a suite of experimental techniques to determine their capacity, thermodynamics, and kinetics. Below are detailed methodologies for key experiments.

Sieverts Method (Volumetric Analysis)

The Sieverts method is a widely used volumetric technique to measure the amount of gas absorbed by a solid material.

- **Sample Preparation:** A known mass of the metal hydride sample is loaded into a sample holder of a known volume. The sample is then activated, typically by heating under vacuum, to remove any surface contaminants and initial hydrogen.
- **System Calibration:** The volume of the entire apparatus, including the reservoir, tubing, and the sample holder, is precisely calibrated, often using a non-adsorbing gas like helium.
- **Hydrogen Dosing:** A calibrated reservoir is filled with hydrogen gas to a known pressure. The initial amount of hydrogen is calculated using an equation of state.
- **Absorption Measurement:** The valve connecting the reservoir to the sample holder is opened, allowing hydrogen to flow to the sample. As the sample absorbs hydrogen, the pressure in the system decreases and eventually stabilizes.
- **Data Calculation:** The amount of hydrogen absorbed by the sample is calculated from the pressure difference before and after absorption, taking into account the calibrated volumes and the temperature of the system.
- **Isotherm Construction:** This process is repeated at different pressures to construct a pressure-composition-isotherm (PCI) curve, which shows the relationship between hydrogen pressure and the amount of hydrogen stored in the material at a constant temperature.

Gravimetric Analysis

Gravimetric analysis measures the change in mass of a sample as it absorbs or desorbs hydrogen.

- **Sample Preparation:** A small, known mass of the metal hydride is placed in a sensitive microbalance that is enclosed in a chamber.

- **System Purging:** The chamber is purged with an inert gas and then evacuated to remove any atmospheric contaminants.
- **Hydrogen Introduction:** Hydrogen gas is introduced into the chamber at a controlled pressure and temperature.
- **Mass Measurement:** The microbalance continuously monitors the mass of the sample. An increase in mass indicates hydrogen absorption.
- **Kinetics and Capacity:** The rate of mass change provides information about the absorption kinetics, and the total mass gained at saturation gives the gravimetric hydrogen storage capacity.
- **Desorption Measurement:** For desorption studies, the hydrogen pressure is reduced, and the sample may be heated. The decrease in mass is monitored to determine the amount of hydrogen released.

Temperature Programmed Desorption (TPD)

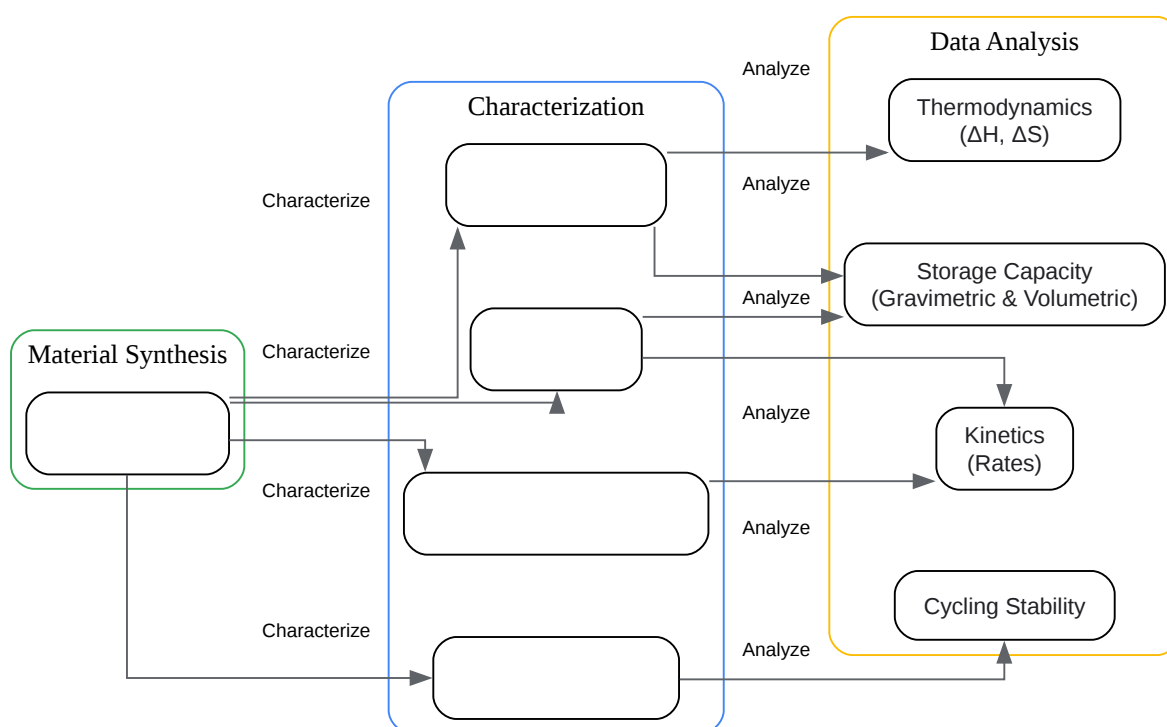
TPD is used to study the desorption kinetics and determine the activation energy for hydrogen release.

- **Sample Hydriding:** The metal hydride sample is first fully hydrided.
- **Inert Gas Flow:** The sample is placed in a reactor under a constant flow of an inert gas (e.g., Argon).
- **Controlled Heating:** The temperature of the sample is increased at a constant, linear rate.
- **Desorption Monitoring:** As the temperature rises, hydrogen is desorbed from the sample and carried by the inert gas stream to a detector, typically a thermal conductivity detector (TCD) or a mass spectrometer.
- **Data Analysis:** The detector signal is plotted as a function of temperature, resulting in a TPD spectrum. The temperature at which the desorption rate is maximum (the peak temperature) is related to the activation energy of desorption. By performing TPD experiments at different

heating rates, the activation energy can be calculated using methods like the Kissinger analysis.

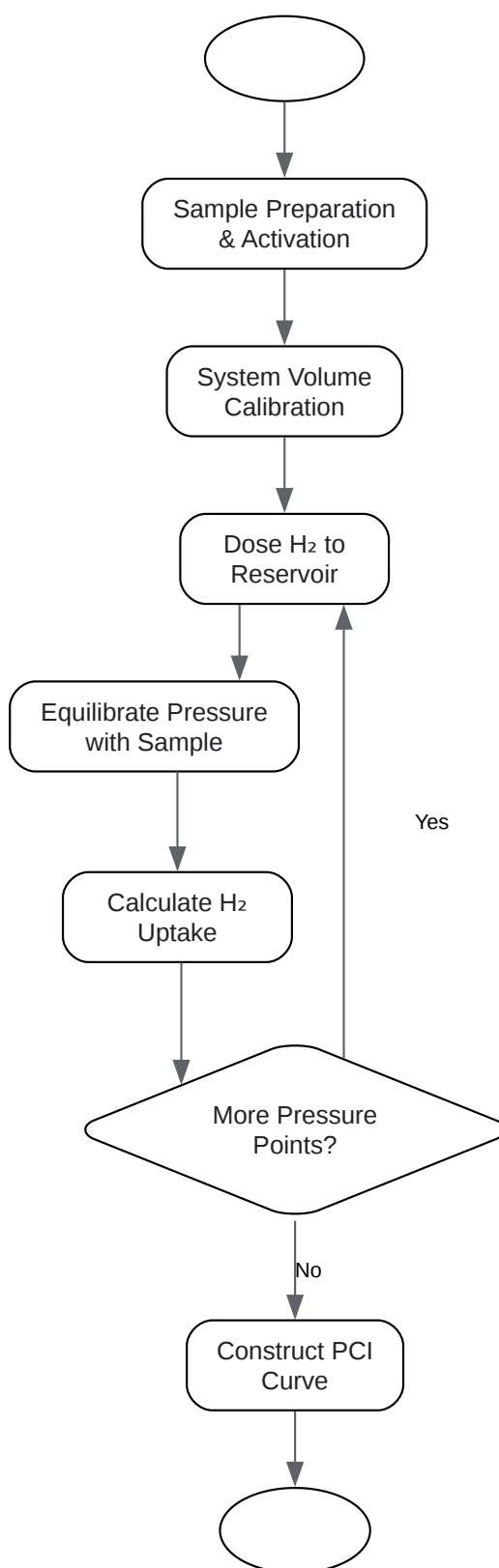
Visualizations

The following diagrams illustrate the experimental workflows for characterizing metal hydrides.



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Overall workflow for metal hydride characterization.



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Workflow for the Sieverts method.

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